

2,5-Difluoro-4-methylaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2,5-Difluoro-4-methylaniline

Cat. No.: B1532084

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An In-depth Technical Guide to the Material Safety of **2,5-Difluoro-4-methylaniline**

Foreword: A Proactive Approach to Chemical Safety

In the landscape of drug discovery and chemical synthesis, researchers frequently encounter novel or sparsely documented compounds. **2,5-Difluoro-4-methylaniline** (CAS No. 878285-14-4) is one such molecule. While it holds potential as a valuable building block, a comprehensive, publicly available Material Safety Data Sheet (MSDS) is not readily accessible. This guide is therefore constructed to fill this critical knowledge gap.

As your senior application scientist, my objective is not to present a simple checklist but to impart a methodology for risk assessment. We will proceed with the scientific principle of "Argument by Analogy," leveraging robust safety data from structurally similar fluorinated anilines. This approach allows us to build a proactive and precautionary safety framework. We will deconstruct the molecule's functional components, anticipate its reactivity and toxicity, and establish rigorous, self-validating protocols for its handling. This document serves as both a specific guide for **2,5-Difluoro-4-methylaniline** and a template for assessing other novel chemical entities.

Chemical Identity and Physicochemical Profile

Understanding a compound's physical properties is the first step in predicting its behavior in the laboratory environment. Data for the target compound is limited; therefore, properties are

estimated based on close structural analogs like 2-Fluoro-4-methylaniline and 2,5-Difluoroaniline.

Property	Value (Estimated or from Analogs)	Rationale & Scientific Implication
CAS Number	878285-14-4	Unique identifier for the specific chemical substance.
Molecular Formula	C ₇ H ₇ F ₂ N	Confirmed structural composition.
Molecular Weight	143.13 g/mol [1]	Essential for stoichiometric calculations and assessing molar toxicity.
Appearance	Light yellow to orange clear liquid [2]	The visual state at room temperature informs handling procedures.
Boiling Point	~70-71 °C at 7 mmHg (Analog) [2] [3]	Indicates volatility. A relatively low boiling point under vacuum suggests a significant vapor pressure at ambient temperature, necessitating vapor control.
Density	~1.11 g/mL at 25 °C (Analog) [2] [3]	Being denser than water, it will sink in aqueous media, which is relevant for spill cleanup. Vapors will likely be heavier than air.
Flash Point	~79 °C (174 °F) (Analog) [3]	Classified as a combustible liquid. [4] This dictates that it must be kept away from ignition sources.

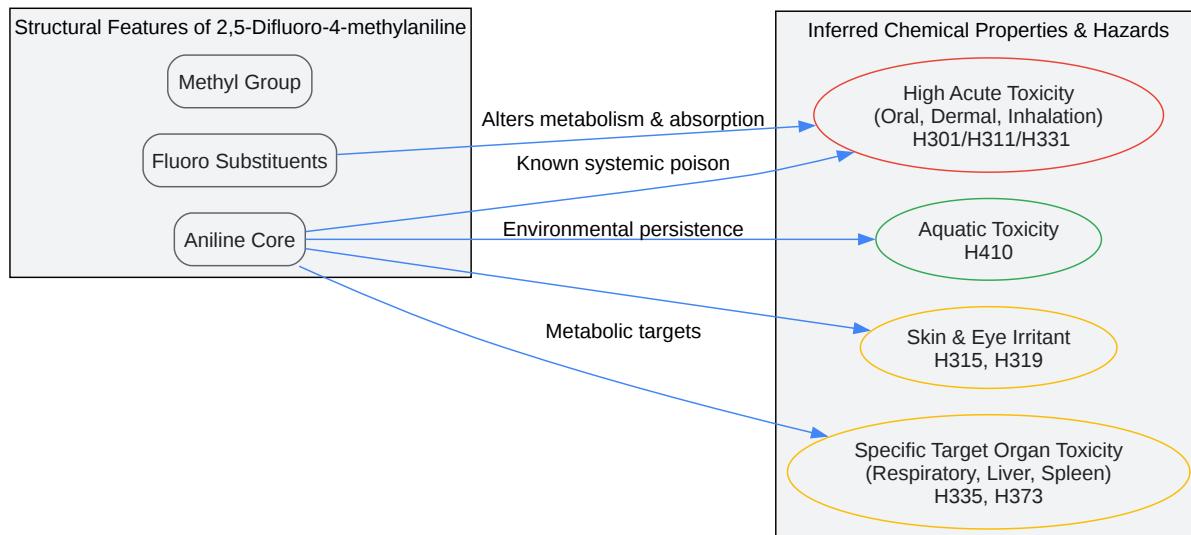
Hazard Identification and Proactive Risk Assessment

The primary hazards of **2,5-Difluoro-4-methylaniline** can be inferred from its aniline backbone and fluorine substituents. Anilines are a well-documented class of toxic compounds, and halogenation can modify this profile. Based on data from analogous compounds, a high degree of caution is warranted.[4][5][6]

Assumed GHS Classification:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 3 or 4. Toxic or harmful if swallowed, in contact with skin, or if inhaled.[5][6]
- Skin Corrosion/Irritation: Category 2. Causes skin irritation.[4]
- Serious Eye Damage/Irritation: Category 2A. Causes serious eye irritation.[4]
- Skin Sensitization: Category 1. May cause an allergic skin reaction.[6]
- Specific Target Organ Toxicity (STOT):
 - Single Exposure (SE): Category 3 (Respiratory irritation).[3][4]
 - Repeated Exposure (RE): Category 2 (Potential damage to organs like the liver, spleen, and bone marrow through prolonged exposure).
- Aquatic Hazard: Acute Category 1, Chronic Category 1 or 2. Very toxic to aquatic life with long-lasting effects.

The following DOT script visualizes the logic for this hazard assessment, moving from structural features to predicted risks.



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Caption: Hazard assessment flow from molecular structure to predicted risks.

Safe Handling and Engineering Controls: A Multi-Layered Defense

The causality for our handling protocols stems directly from the hazards identified above. The goal is to minimize all potential routes of exposure— inhalation, dermal contact, and ingestion.

Engineering Controls: The First Line of Defense

- Chemical Fume Hood: All manipulations of **2,5-Difluoro-4-methylaniline** must be performed inside a certified chemical fume hood.

- Causality: The compound's presumed volatility and high inhalation toxicity necessitate this primary engineering control to capture vapors at the source, protecting the user's breathing zone.
- Safety Showers and Eyewash Stations: These must be located in immediate proximity to the workspace.[4][7]
 - Causality: In case of accidental splashes, which can cause severe irritation and rapid dermal absorption, immediate and copious flushing is the most critical first aid measure.

Standard Operating Procedure (SOP) for Handling:

- Pre-Use Inspection: Before handling, inspect the container for any damage or leaks. Ensure all necessary PPE is donned correctly and the fume hood is functioning properly.
- Aliquotting the Compound: Use spark-proof tools and equipment.[8] Ground equipment to prevent the buildup of electrostatic charge, as the compound is combustible.[5]
- Preventing Contact: Handle the liquid with extreme care to avoid splashes or aerosol generation. Use a closed system or appropriate exhaust ventilation whenever possible.[4][7]
- Post-Use Procedure: Tightly seal the container immediately after use. Decontaminate any surfaces that may have come into contact with the chemical.
- Hygiene: Wash hands and any exposed skin thoroughly after handling, even if gloves were worn.[4] Do not eat, drink, or smoke in the laboratory area.

Storage Protocols:

- Location: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4] The storage area should be locked or otherwise accessible only to authorized personnel.
- Incompatibilities: Segregate from strong oxidizing agents, acids, acid anhydrides, and acid chlorides.[4]
 - Causality: Anilines can react violently with strong oxidizers. Storing them separately prevents the creation of a hazardous condition in the event of a spill or container failure.

Personal Protective Equipment (PPE): A Self-Validating System

The selection of PPE is not arbitrary; it is a system where each component directly mitigates a specific risk identified in Section 2.

PPE Component	Specification	Validation (Why This is Required)
Eye/Face Protection	ANSI Z87.1-compliant safety glasses with side shields, or chemical splash goggles. A face shield is required for larger quantities (>50 mL). ^[5]	Validates Against: Serious eye irritation (H319). Protects against accidental splashes.
Skin Protection	Gloves: Chemically resistant gloves (e.g., Butyl rubber, Viton®). Nitrile gloves may offer limited splash protection but should be changed immediately upon contact. Always inspect gloves before use. ^[5] Clothing: A flame-retardant lab coat and closed-toe shoes are mandatory.	Validates Against: Toxic dermal absorption (H311) and skin irritation (H315). Prevents direct contact with the skin.
Respiratory Protection	A NIOSH-approved air-purifying respirator with organic vapor cartridges is required if working outside of a fume hood or if vapor/aerosol generation is likely. ^[9]	Validates Against: Toxic inhalation (H331) and respiratory irritation (H335). Protects the respiratory system from harmful vapors.

Emergency Procedures: A Rapid Response Framework

In the event of an exposure or spill, a structured and rapid response is critical.

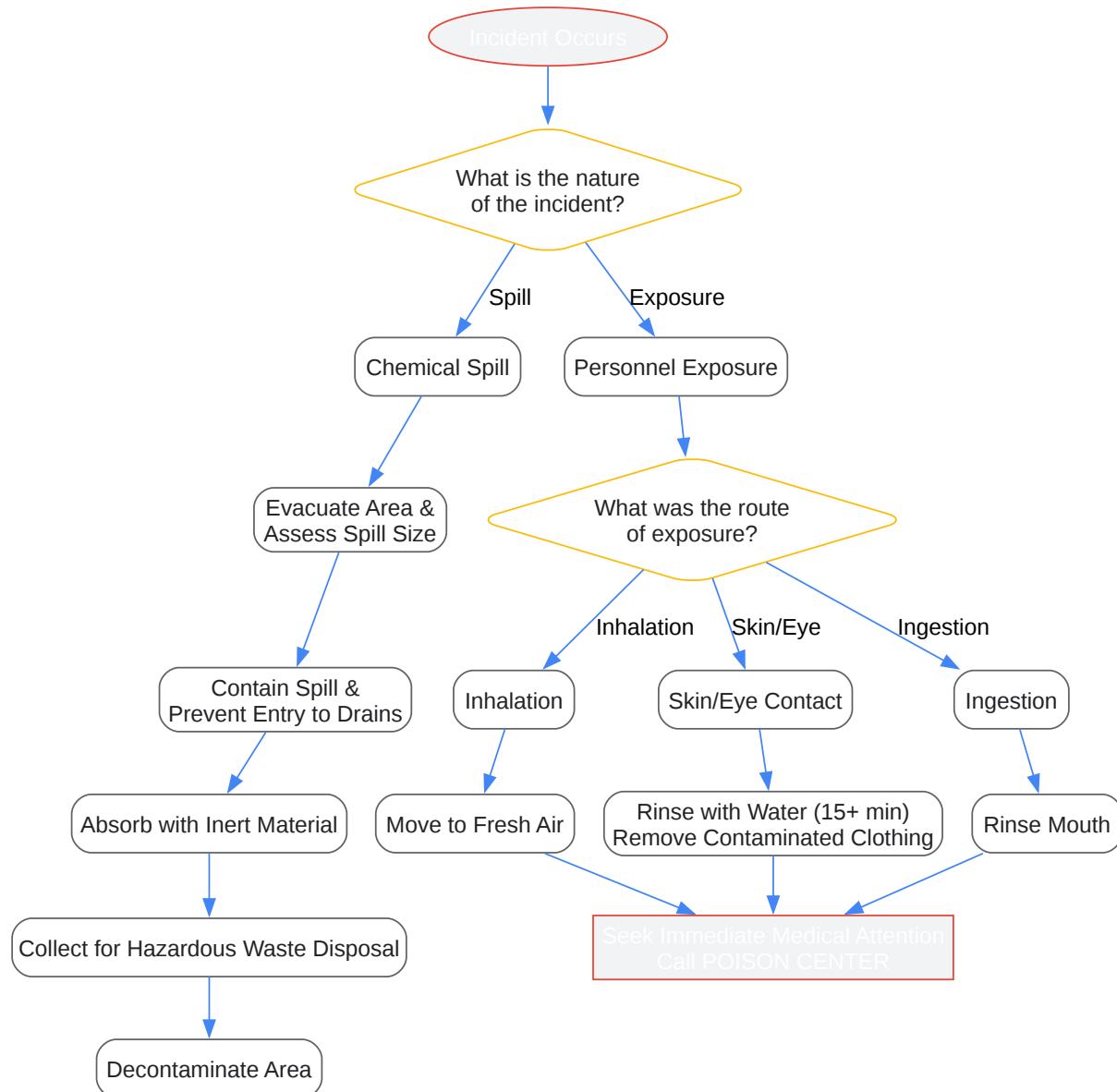
Exposure Protocols:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Call a POISON CENTER or doctor immediately.[4]
- Skin Contact: Take off all contaminated clothing immediately. Rinse the skin with plenty of soap and water for at least 15 minutes. Call a POISON CENTER or doctor immediately if you feel unwell.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor.[4]
- Ingestion: IF SWALLOWED: Immediately call a POISON CENTER or doctor. Rinse mouth. Do NOT induce vomiting.[10]

Spill Response Protocol:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: Prevent the spill from entering drains or waterways. Cover drains if necessary.
- Absorb: Use a non-combustible, inert absorbent material (e.g., sand, vermiculite) to contain the spill.
- Collect: Carefully collect the absorbed material into a sealable, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent and then soap and water.

The following flowchart outlines the decision-making process for an emergency.

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